An In-Depth Technical Guide to 4-Fluoro-2-methyl-thiobenzamide

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Compound of Interest

Compound Name:	*4-Fluoro-2-methyl-thiobenzamide*
CAS No.:	*1256482-73-1*
Cat. No.:	*B582209*

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For Researchers, Scientists, and Drug Development Professionals

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Abstract

This technical guide provides a comprehensive overview of **4-Fluoro-2-methyl-thiobenzamide**, a fluorinated aromatic thioamide of interest in medicinal chemistry and materials science. This document details the compound's physicochemical properties, provides a validated synthesis protocol, outlines its spectroscopic characteristics, and explores its potential applications, particularly in the realm of drug discovery. The integration of a fluorine atom and a thioamide functional group presents a unique combination of properties that make this molecule a valuable building block for the development of novel therapeutic agents and functional materials.

Introduction

4-Fluoro-2-methyl-thiobenzamide (C_8H_8FNS) is a substituted aromatic thioamide. The thioamide moiety, an isostere of the amide bond, has garnered significant attention in medicinal

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chemistry for its ability to enhance the pharmacokinetic and pharmacodynamic properties of drug candidates.[1] Thioamide substitution can lead to improved metabolic stability, enhanced cell permeability, and altered hydrogen bonding capabilities, which can translate to increased potency and bioavailability.[2]

The incorporation of fluorine into organic molecules is a well-established strategy in drug design. The unique properties of fluorine, such as its small size, high electronegativity, and the strength of the carbon-fluorine bond, can profoundly influence a molecule's conformation, pKa, metabolic stability, and binding affinity to biological targets.

This guide serves as a technical resource for researchers, providing foundational knowledge and practical methodologies for the synthesis and characterization of **4-Fluoro-2-methyl-thiobenzamide**, and contextualizing its potential in modern chemical research.

Physicochemical and Structural Properties

A thorough understanding of the physicochemical properties of **4-Fluoro-2-methyl-thiobenzamide** is essential for its application in research and development.

Property	Value	Source
Molecular Formula	C_8H_8FNS	Deduced
Molecular Weight	169.22 g/mol	[Calculated]
CAS Number	1256482-73-1	[Vendor Data]
Appearance	Solid	[Vendor Data]
Melting Point	52-56 °C	[Vendor Data]
Solubility	Soluble in most organic solvents such as dichloromethane, ethyl acetate, and methanol. Sparingly soluble in water.	General Chemical Principles
Air Sensitivity	Reported to be air-sensitive.	[Vendor Data]

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Synthesis and Purification

The synthesis of **4-Fluoro-2-methyl-thiobenzamide** is most effectively achieved through a two-step process, commencing with the preparation of the corresponding amide, 4-fluoro-2-methylbenzamide, followed by a thionation reaction.

Synthesis of 4-Fluoro-2-methylbenzamide (Precursor)

The precursor amide can be synthesized from commercially available 4-fluoro-2-methylbenzonitrile. This method involves the controlled hydrolysis of the nitrile to the primary amide.

Experimental Protocol:

- To a solution of 4-fluoro-2-methylbenzonitrile (1.0 eq) in a suitable solvent such as ethanol or a mixture of DMSO and water, add a base (e.g., sodium hydroxide or potassium carbonate, 1.5-2.0 eq).
- Heat the reaction mixture to reflux (typically 80-100 °C) and monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Upon completion, cool the reaction mixture to room temperature and neutralize with a dilute acid (e.g., 1M HCl) to a pH of ~7.
- Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield crude 4-fluoro-2-methylbenzamide.
- Purify the crude product by recrystallization or column chromatography on silica gel.

Thionation of 4-Fluoro-2-methylbenzamide

The conversion of the amide to the thioamide is a critical step, commonly achieved using Lawesson's reagent (2,4-bis(4-methoxyphenyl)-1,3,2,4-dithiadiphosphetane 2,4-disulfide).

Experimental Protocol:

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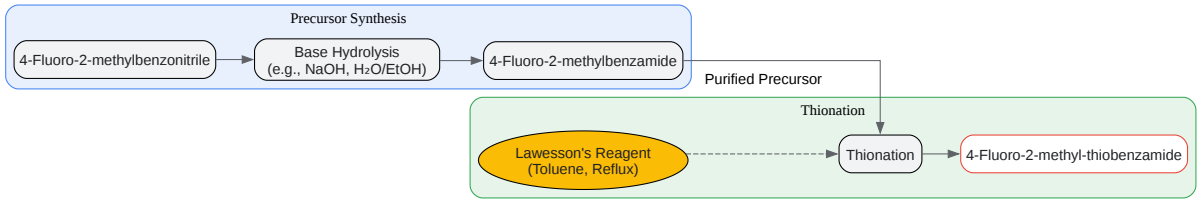
- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 4-fluoro-2-methylbenzamide (1.0 eq) in a dry, high-boiling point solvent such as toluene or dioxane.
- Add Lawesson's reagent (0.5-0.6 eq) to the solution.
- Heat the reaction mixture to reflux (typically 80-110 °C) and monitor the reaction by TLC.
- Upon completion, cool the reaction mixture to room temperature and remove the solvent under reduced pressure.
- Purify the crude residue by column chromatography on silica gel using a gradient of ethyl acetate in hexanes to afford pure **4-Fluoro-2-methyl-thiobenzamide**.[3]



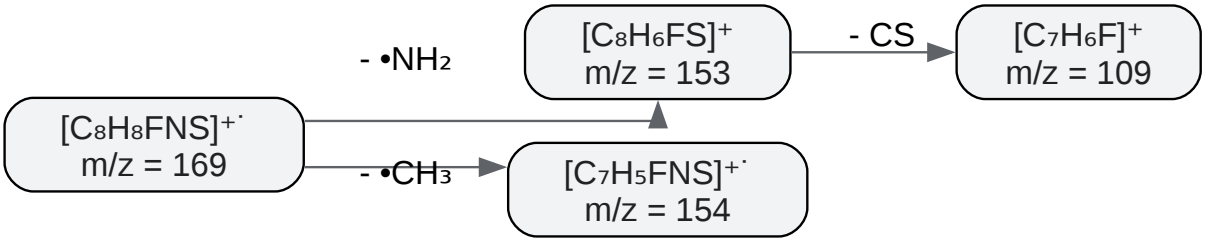


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Figure 2: Predicted mass spectrometry fragmentation pathway.

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Potential Applications in Drug Discovery and Materials Science

The unique structural features of **4-Fluoro-2-methyl-thiobenzamide** make it a promising candidate for various applications, particularly in the field of drug discovery.

- Medicinal Chemistry: As a bioisostere of the corresponding benzamide, this compound can be used as a building block in the synthesis of novel therapeutic agents. The thioamide group can enhance the biological activity and pharmacokinetic profile of a drug molecule. [1] [2]The presence of the fluorine atom can further improve metabolic stability and binding affinity. [4]This scaffold could be explored for developing inhibitors of various enzymes or receptors where a benzamide moiety is known to be a key binding element. For instance, substituted benzamides are known to be scaffolds for a variety of bioactive compounds, including kinase inhibitors. [2]

- Materials Science: Aromatic thioamides can be utilized as precursors in the synthesis of sulfur-containing heterocyclic compounds, such as thiazoles, which are important in both medicinal chemistry and materials science. Furthermore, fluorinated organic compounds are of interest in the development of organic electronics and functional polymers due to their unique electronic properties.

Safety and Handling

4-Fluoro-2-methyl-thiobenzamide is reported to be air-sensitive and should be handled under an inert atmosphere. As with all research chemicals, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. [5]Work should be conducted in a well-ventilated fume hood. For detailed safety information, consult the material safety data sheet (MSDS) provided by the supplier.

Conclusion

4-Fluoro-2-methyl-thiobenzamide is a valuable chemical entity with significant potential for application in drug discovery and materials science. This technical guide has provided a detailed overview of its properties, a reliable synthetic route, and a predictive analysis of its spectroscopic characteristics. The strategic combination of a thioamide functional group and fluorine substitution on an aromatic scaffold offers a compelling platform for the design and

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synthesis of novel molecules with enhanced biological and material properties. Further research into the utility of this compound is warranted and is expected to yield valuable contributions to the chemical sciences.

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